

Personal protective equipment for handling TASP0390325

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Compound of Interest

Compound Name: TASP0390325

Cat. No.: B611170

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Essential Safety and Handling Guide for TASP0390325

Product Identifier: **TASP0390325** Chemical Name: $C_{25}H_{29}ClFN_5O_4 \cdot HCl$ Primary Activity: Potent and selective V1B receptor antagonist. Known Effects: Exhibits antidepressant and anxiolytic properties in research models.^{[1][2][3]}

This document provides crucial safety protocols and operational guidance for laboratory personnel handling **TASP0390325**. As a biologically active compound, all procedures should be conducted with a thorough understanding of its properties and potential hazards.

Hazard Identification and Risk Assessment

TASP0390325 is a potent arginine vasopressin receptor 1B (V1B) antagonist with an IC_{50} of 2.22 nM for rat pituitary receptors and 2.72 nM for recombinant human V1B receptors. While specific toxicology data is limited, its high potency necessitates careful handling to prevent accidental exposure. The parent compound class, vasopressin receptor antagonists, can have significant physiological effects. Therefore, treat **TASP0390325** as a hazardous substance.

Potential Routes of Exposure:

- Inhalation of aerosolized powder.
- Dermal contact.

- Ocular contact.
- Ingestion.

Personal Protective Equipment (PPE)

Consistent and correct use of PPE is mandatory to minimize exposure risk. The level of PPE should correspond to the procedure being performed.

Activity	Required PPE
Low-Risk Operations(e.g., handling sealed containers, visual inspection)	* Standard laboratory coat* Safety glasses with side shields* Nitrile gloves
Moderate-Risk Operations(e.g., weighing solid compound, preparing solutions, performing dilutions)	* Disposable lab coat or gown* Chemical splash goggles* Double-gloving with nitrile gloves* N95 or higher-rated respirator (if not in a fume hood)
High-Risk/Emergency Operations(e.g., cleaning up spills, potential for significant aerosolization)	* Chemical-resistant suit or gown* Full-face respirator or Powered Air-Purifying Respirator (PAPR)* Heavy-duty nitrile or butyl rubber gloves

Note: Always inspect PPE for integrity before use and dispose of single-use items properly after handling the compound.

Engineering Controls and Safe Handling

Primary Engineering Control:

- Chemical Fume Hood: All manipulations of solid **TASP0390325** (e.g., weighing, reconstituting) and concentrated stock solutions must be performed inside a certified chemical fume hood to prevent inhalation of powders or aerosols.

Safe Handling Procedures:

- Designate a specific area within the lab for handling **TASP0390325**.

- Ensure all equipment (spatulas, weigh boats, glassware) is clean and dedicated for use with this compound where possible.
- Use wet-wiping or HEPA-filtered vacuuming for cleaning work surfaces. Avoid dry sweeping.
- Transport containers in a sealed, secondary container to prevent spills.

Experimental Protocols

Protocol: Preparation of a 10 mM Stock Solution in DMSO

- Pre-Calculation: Determine the required mass of **TASP0390325** (M.Wt: 554.44 g/mol) and volume of DMSO. For 1 mL of a 10 mM stock, 5.54 mg of **TASP0390325** is needed.
- Preparation:
 - Don appropriate PPE (disposable lab coat, chemical splash goggles, double nitrile gloves).
 - Perform all subsequent steps within a chemical fume hood.
- Weighing:
 - Tare a clean, dry microcentrifuge tube on an analytical balance.
 - Carefully add the calculated mass of **TASP0390325** to the tube using a clean spatula. Avoid generating dust.
 - Record the exact mass.
- Solubilization:
 - Using a calibrated pipette, add the calculated volume of high-purity DMSO to the microcentrifuge tube.
 - Cap the tube securely.
 - Vortex gently until the solid is completely dissolved. The compound is soluble to 100 mM in DMSO.

- Labeling and Storage:
 - Clearly label the tube with the compound name (**TASP0390325**), concentration (10 mM), solvent (DMSO), date, and preparer's initials.
 - Store the stock solution at -20°C as recommended.

Emergency and Disposal Plans

Spill Response:

- Alert Personnel: Immediately notify others in the area.
- Evacuate: If the spill is large or outside of a containment device, evacuate the immediate area.
- Don PPE: Wear high-risk/emergency PPE before re-entering the area.
- Containment: For liquid spills, cover with an absorbent material. For solid spills, gently cover with a damp paper towel to avoid aerosolization.
- Clean-Up: Carefully collect all contaminated materials into a designated hazardous waste container. Clean the spill area with an appropriate deactivating agent or soap and water, followed by 70% ethanol.
- Report: Report the incident to the laboratory supervisor and Environmental Health & Safety department.

Exposure Procedures:

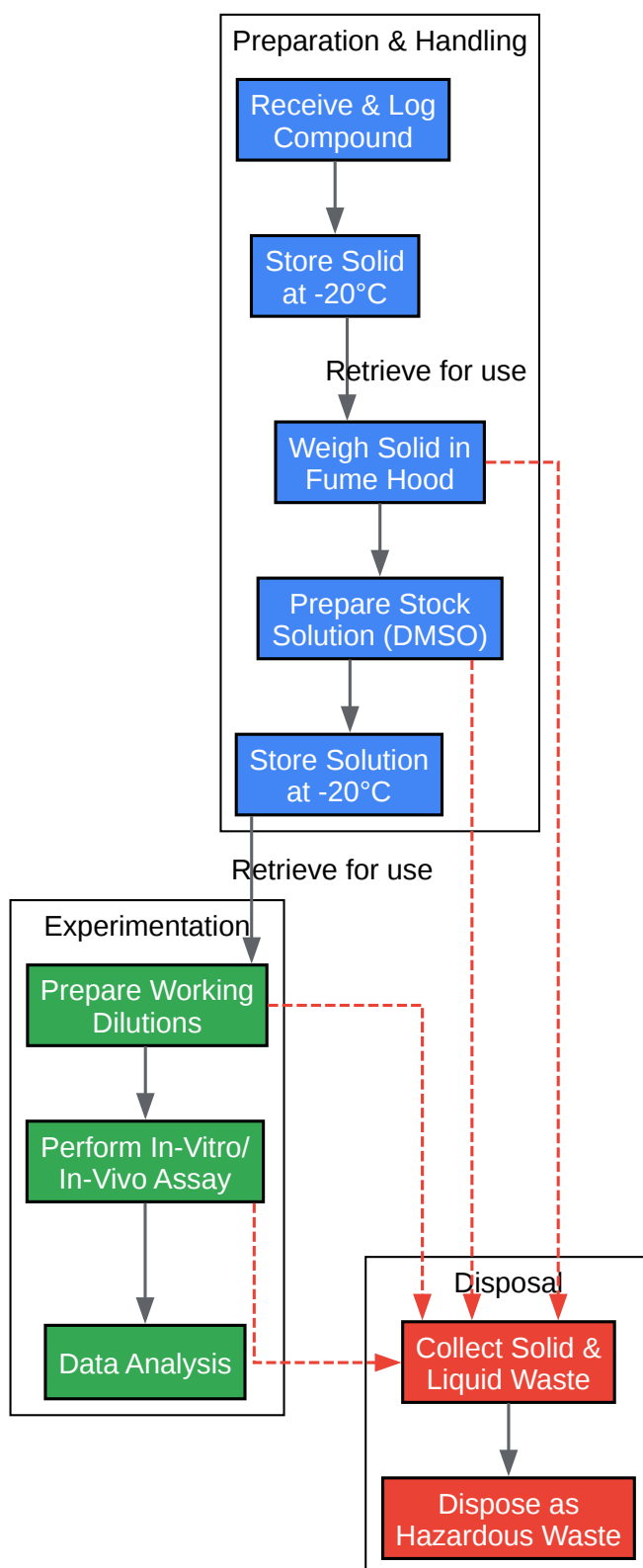
- Inhalation: Move to fresh air immediately. Seek medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water for at least 15 minutes.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Seek medical attention.

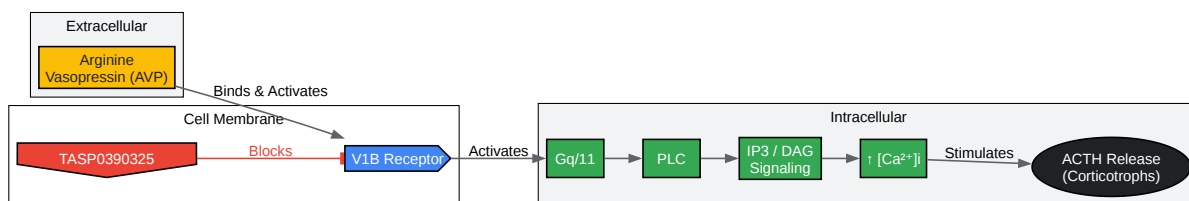
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Disposal Plan:

- All solid waste (used gloves, weigh boats, tubes) and liquid waste containing **TASP0390325** must be disposed of as hazardous chemical waste.
- Collect waste in clearly labeled, sealed containers.
- Follow all institutional and local regulations for hazardous waste disposal.

Visualizations





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